

Molecular structure and chemical properties of Cefprozil monohydrate

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Compound of Interest

Compound Name: Cefprozil monohydrate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, chemical properties, and biological activities of **Cefprozil monohydrate**. The information is intended for researchers, scientists, and professionals involved in drug development and pharmaceutical sciences.

Molecular Structure and Physicochemical Properties

Cefprozil is a second-generation cephalosporin antibiotic.^{[1][2][3]} It exists as a cis and trans isomeric mixture, with the cis-isomer being predominant (≥90%).^{[4][5][6]} The chemical name for the monohydrate is (6R,7R)-7-[[[(2R)-2-Amino-2-(4-hydroxyphenyl)acetyl]amino]-8-oxo-3-(1-propen-1-yl)-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylic acid monohydrate.^{[4][5][6][7][8]}

Cefprozil Molecular Structure

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Caption: Molecular Structure of Cefprozil.

Table 1: Physicochemical Properties of **Cefprozil Monohydrate**

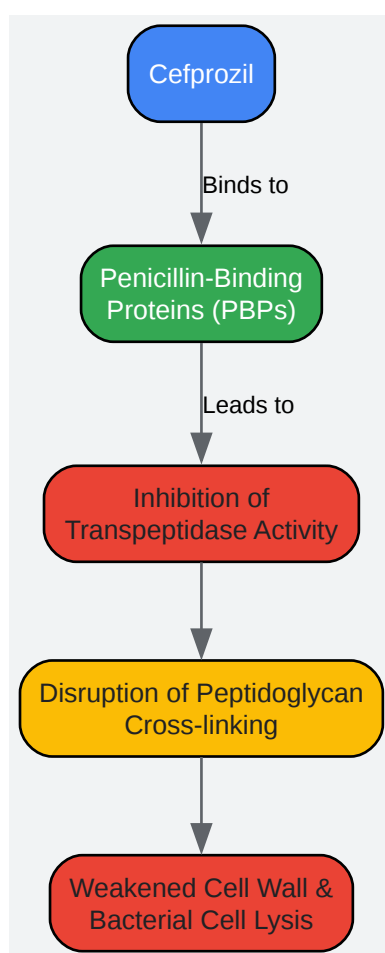
Property	Value	References
Appearance	White to yellowish or off-white crystalline powder	[5][6][9][10]
CAS Number	121123-17-9	[7][9][11][12]
Molecular Formula	C ₁₈ H ₁₉ N ₃ O ₅ S·H ₂ O or C ₁₈ H ₂₁ N ₃ O ₆ S	[5][7][9][11][12][13][14]
Molecular Weight	407.44 g/mol	[7][15][11][12][13]
Melting Point	~110 °C to >194°C (with decomposition)	[9][16][17]
Solubility	Soluble in water; sparingly soluble in methanol; slightly soluble in ethanol; practically insoluble in acetone and ethyl acetate.	[9][10][16][17]
pKa	2.92 (Predicted)	[18]

Mechanism of Action

Cefprozil is a bactericidal agent that, like other β -lactam antibiotics, inhibits the synthesis of the bacterial cell wall.[1][19][20][21] The process involves the following key steps:

- **Binding to Penicillin-Binding Proteins (PBPs):** Cefprozil binds to specific PBPs located within the bacterial cell wall.[19][20]
- **Inhibition of Transpeptidase:** This binding action inhibits the transpeptidase enzymes, which are crucial for the final step of peptidoglycan synthesis.[19][20]

- Disruption of Cell Wall Synthesis: The inhibition of transpeptidase prevents the cross-linking of peptidoglycan chains, which weakens the bacterial cell wall.[19][20]
- Cell Lysis: The compromised cell wall cannot withstand the internal osmotic pressure, leading to cell lysis and bacterial death.[1][19][20]



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Caption: Mechanism of action of Cefprozil.

Antibacterial Spectrum and Resistance

Cefprozil demonstrates broad-spectrum activity against a range of Gram-positive and some Gram-negative bacteria.[22][23][24][25]

Table 2: Antibacterial Spectrum of Cefprozil

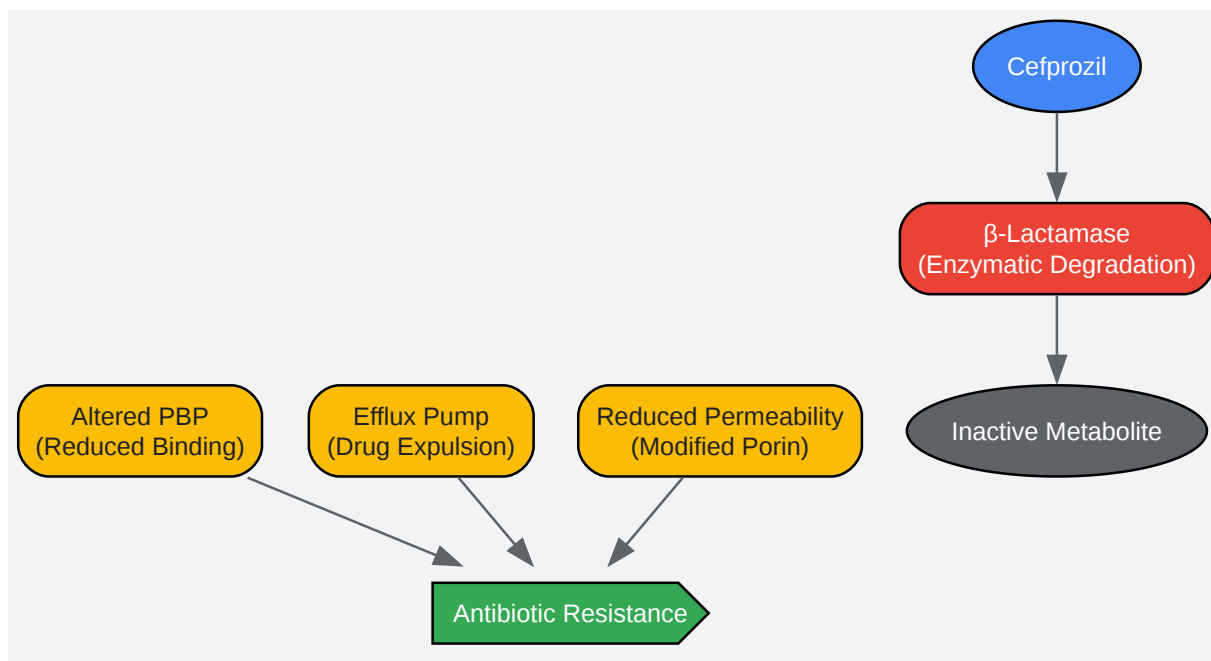
Susceptible Organisms (In Vitro and Clinical)	MIC ₉₀ (mg/L)	Resistant Organisms
Staphylococcus aureus (methicillin-susceptible)	1.4	Methicillin-resistant Staphylococcus aureus (MRSA)
Streptococcus pneumoniae	0.23	Enterococcus faecium
Streptococcus pyogenes (Group A β -hemolytic streptococci)	0.04	Pseudomonas aeruginosa
Streptococcus agalactiae	0.3	Enterobacter aerogenes
Haemophilus influenzae (including β -lactamase producing strains)	6.7	Morganella morganii
Moraxella catarrhalis (including β -lactamase producing strains)	4.5	Most strains of Acinetobacter, Enterobacter, Morganella, Proteus vulgaris, Providencia, Pseudomonas, and Serratia
Escherichia coli	12.2	Fungi and viruses

Data sourced from[\[2\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#).

Bacterial resistance to cephalosporins like Cefprozil can develop through several mechanisms:
[\[20\]](#)[\[26\]](#)

- Enzymatic Degradation: Production of β -lactamase enzymes that hydrolyze the β -lactam ring, inactivating the antibiotic.[\[20\]](#)[\[26\]](#)[\[27\]](#)
- Target Site Modification: Alterations in the structure of Penicillin-Binding Proteins (PBPs) reduce the binding affinity of Cefprozil.[\[26\]](#)
- Reduced Permeability: Changes in the bacterial outer membrane, such as the modification of porin channels in Gram-negative bacteria, can limit the drug's access to its PBP targets.
[\[26\]](#)[\[27\]](#)

- Efflux Pumps: Bacteria may actively transport the antibiotic out of the cell.[27]



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Caption: Mechanisms of bacterial resistance to Cefprozil.

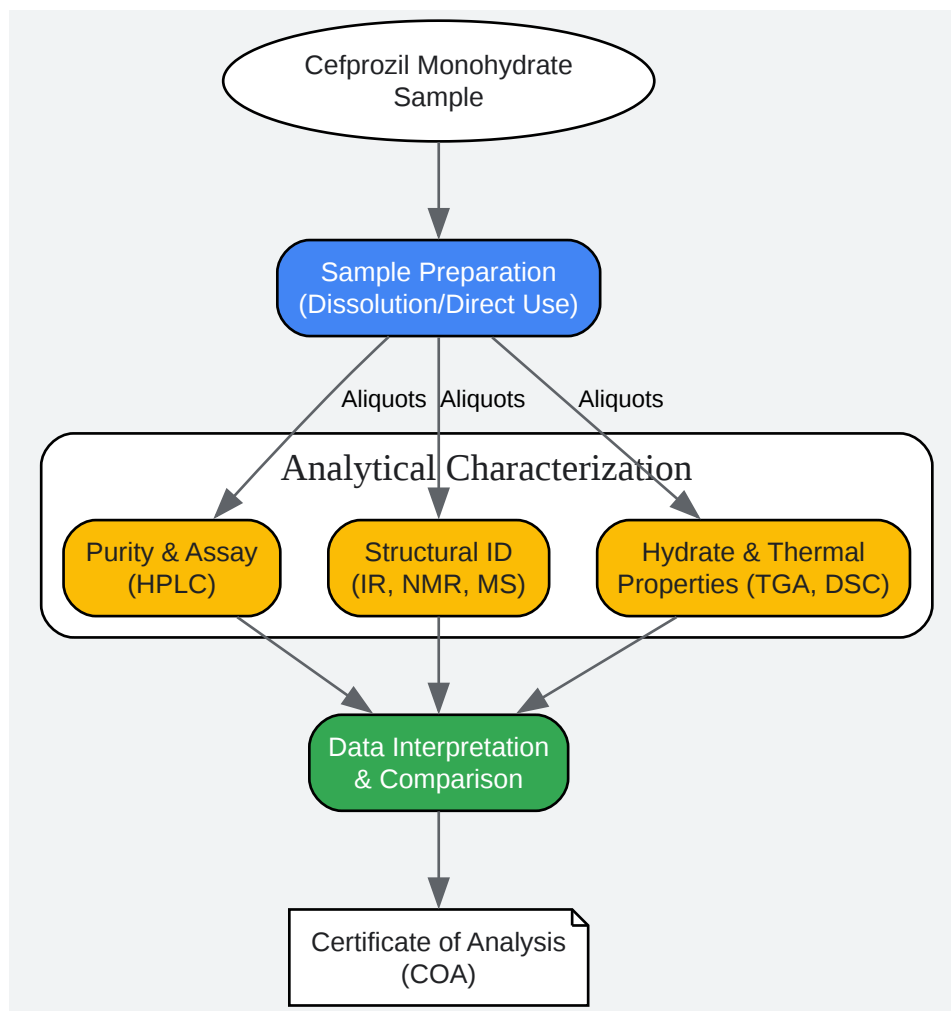
Experimental Protocols and Characterization

The characterization of **Cefprozil monohydrate** involves a variety of analytical techniques to confirm its identity, purity, and quality. While specific, detailed protocols are typically developed and validated in-house according to regulatory guidelines, the general workflow is outlined below. Suppliers of Cefprozil reference standards often provide comprehensive characterization data, including HPLC, Mass Spectrometry, NMR, IR, and TGA.[7]

General Experimental Workflow for Characterization:

- Sample Preparation: The **Cefprozil monohydrate** sample is accurately weighed and dissolved in an appropriate solvent. Solubility data indicates that methanol or aqueous buffers are suitable choices.[9][28] For solid-state analysis (e.g., TGA, DSC, IR), the crystalline powder is used directly.

- **Chromatographic Analysis (HPLC):** High-Performance Liquid Chromatography is used to determine purity and quantify impurities. A common method involves a C18 reverse-phase column with a mobile phase consisting of an acetonitrile and aqueous buffer mixture (e.g., phosphate buffer).^[18] Detection is typically performed using a UV detector.
- **Spectroscopic Analysis:**
 - **Infrared (IR) Spectroscopy:** To confirm the presence of key functional groups in the molecule.
 - **Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C):** To elucidate the detailed molecular structure and confirm the isomeric ratio.
 - **Mass Spectrometry (MS):** To confirm the molecular weight and fragmentation pattern.
- **Thermal Analysis:**
 - **Thermogravimetric Analysis (TGA):** To determine the water content (confirming the monohydrate form) and assess thermal stability.
 - **Differential Scanning Calorimetry (DSC):** To determine the melting point and identify polymorphic forms.
- **Data Analysis and Reporting:** The data from all analyses are integrated to confirm that the material meets the required specifications for identity, strength, quality, and purity.



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Caption: General workflow for Cefprozil characterization.

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References

- 1. What is Cefprozil used for? [synapse.patsnap.com]
- 2. Cefprozil - Wikipedia [en.wikipedia.org]
- 3. m.youtube.com [m.youtube.com]

- 4. accessdata.fda.gov [accessdata.fda.gov]
- 5. drugs.com [drugs.com]
- 6. PRESCRIBING INFORMATION CEFPROZIL TABLETS Rx only Cefprozil Tablets 250 mg and 500 mg To reduce the development of drug-resistant bacteria and maintain the effectiveness of cefprozil and other antibacterial drugs, cefprozil should be used only to treat or prevent infections that are proven or strongly suspected to be caused by bacteria. [dailymed.nlm.nih.gov]
- 7. allmpus.com [allmpus.com]
- 8. cleanchemlab.com [cleanchemlab.com]
- 9. Cefprozil Monohydrate BP EP USP CAS 121123-17-9 Or 92665-29-7 Manufacturers and Suppliers - Price - Fengchen [fengchengroup.com]
- 10. pdf.hres.ca [pdf.hres.ca]
- 11. Cefprozil monohydrate - TargetMol Chemicals Inc [bioscience.co.uk]
- 12. Cefprozil hydrate | C₁₈H₂₁N₃O₆S | CID 6436628 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. bocsci.com [bocsci.com]
- 14. Cefzil (Cefprozil): Side Effects, Uses, Dosage, Interactions, Warnings [rxlist.com]
- 15. scbt.com [scbt.com]
- 16. Cefprozil hydrate | 121123-17-9 [chemicalbook.com]
- 17. Cefprozil hydrate CAS#: 121123-17-9 [m.chemicalbook.com]
- 18. Cefprozil CAS#: 92665-29-7 [m.chemicalbook.com]
- 19. Cefprozil | C₁₈H₁₉N₃O₅S | CID 62977 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 20. What is the mechanism of Cefprozil? [synapse.patsnap.com]
- 21. Cefprozil - Mechanism, Indication, Contraindications, Dosing, Adverse Effect, Interaction, Hepatic Dose | Drug Index | Pediatric Oncall [pediatriconcall.com]
- 22. medchemexpress.com [medchemexpress.com]
- 23. Cefprozil Monograph for Professionals - Drugs.com [drugs.com]
- 24. Cefprozil. A review of its antibacterial activity, pharmacokinetic properties, and therapeutic potential - PubMed [pubmed.ncbi.nlm.nih.gov]
- 25. selleckchem.com [selleckchem.com]

- 26. Mechanisms of resistance to cephalosporin antibiotics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 27. Microbiology | Antimicrobial Resistance Learning Site [amrls.umn.edu]
- 28. cdn.caymanchem.com [cdn.caymanchem.com]
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